

# Application of Hexadecane in Enhanced Oil Recovery Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: Hexadecane

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## Introduction

**Hexadecane** (n-C<sub>16</sub>H<sub>34</sub>) is a long-chain aliphatic hydrocarbon that serves as a standard model oil in Enhanced Oil Recovery (EOR) research. Its well-defined physical and chemical properties, including its non-polar nature and representative viscosity, make it an ideal substitute for crude oil in laboratory studies. This allows for the systematic investigation of various EOR mechanisms without the complexities and compositional variations inherent in natural crude oils. The use of **hexadecane** facilitates reproducible and comparable results across different studies, which is crucial for the development and optimization of EOR technologies.

Key applications of **hexadecane** in EOR research include:

- **Surfactant Flooding:** Evaluating the efficiency of surfactants in reducing the interfacial tension (IFT) between oil and water, a critical factor in mobilizing trapped oil.
- **Wettability Alteration:** Studying the ability of chemical agents to alter the wettability of reservoir rock from oil-wet to water-wet, thereby improving oil displacement by water.
- **Foam Flooding:** Investigating the stability and propagation of foam for mobility control and improved sweep efficiency.

- Microbial Enhanced Oil Recovery (MEOR): Serving as a carbon source for microorganisms that produce biosurfactants and other agents to enhance oil recovery.

This document provides detailed application notes and protocols for key experiments utilizing **hexadecane** in EOR research.

## Data Presentation: Quantitative Analysis

The following tables summarize key quantitative data from various studies involving **hexadecane**, providing a basis for comparison of different EOR agents and conditions.

Table 1: Interfacial Tension (IFT) of **Hexadecane** with Surfactant Solutions

Surfactant Type	Surfactant Concentration	Brine Composition	Temperature (°C)	Interfacial Tension (mN/m)
Sodium Dodecyl Sulfate (SDS)	Critical Micelle Concentration (CMC)	Not specified	Not specified	~8.3
Sodium Dodecyl Sulfate (SDS)	$1.2 \times 10^{-3}$ mol/L	Not specified	Not specified	~10
Cetyltrimethylammonium Bromide (CTAB)	Not specified	Not specified	25	Varies with concentration
In-situ formed surfactant	Not specified	NaOH solution	Not specified	Lower than ready-made surfactants
Ready-made surfactant	Not specified	NaOH solution	Not specified	Higher than in-situ formed

Note: IFT values are highly dependent on surfactant concentration, temperature, and brine composition. The values presented are indicative and sourced from various studies.

Table 2: Wettability Alteration on Calcite Surfaces Using **Hexadecane**

Modifying Agent in Hexadecane	Surfactant in Aqueous Phase	Initial Contact Angle (°)	Final Contact Angle (°)	Wettability Shift
None	None	71 ± 4	-	Water-wet
Cyclohexanepentanoic acid (2000 mg/L)	None	115 ± 13	-	Oil-wet
Stearic acid (2000 mg/L)	None	136 ± 7	-	Oil-wet
Not specified (Oil-aged)	Zwitterionic surfactant (ZW6, 0.5 wt%)	162	62.9	Strong oil-wet to water-wet

Table 3: Oil Recovery Factors from Core Flooding Experiments with **Hexadecane**

EOR Method	Core Type	Porosity (%)	Permeability (mD)	Additional Oil Recovery (%)
Surfactant-Polymer Flooding	Conglomerate	19.4 (average)	199.3 (average)	Varies with solution properties
Water Flooding (baseline)	Sandstone	Not specified	400-500	Not applicable
Microbial EOR	Not specified	Not specified	Not specified	Dependent on microbial activity
Polymer Flooding	Not specified	Not specified	Not specified	Up to 26% over water flooding
Polymeric Surfactant Flooding	Not specified	Not specified	Not specified	Up to 38.8% over water flooding

Note: Oil recovery is influenced by numerous factors including core heterogeneity, injection rates, and the specific chemical formulations used.

## Experimental Protocols

Detailed methodologies for key experiments involving **hexadecane** are provided below.

### Core Flooding Experiment

Objective: To evaluate the effectiveness of an EOR agent (e.g., surfactant, polymer) in displacing **hexadecane** from a porous medium (core sample) under simulated reservoir conditions.

Materials:

- Core holder
- High-pressure pump (e.g., HPLC pump)
- Confining pressure pump
- Fluid accumulators/transfer vessels
- Back pressure regulator
- Effluent collector
- Pressure transducers
- Data acquisition system
- Core sample (e.g., Berea sandstone, carbonate)
- **Hexadecane** (dyed for visualization, if applicable)
- Formation brine (synthetic)
- EOR agent solution

#### Protocol:

- Core Preparation:
  - Cut the core plug to the desired dimensions (e.g., 1.5-inch diameter, 3-inch length).
  - Clean the core by solvent extraction (e.g., with toluene and methanol) to remove any residual hydrocarbons and salts.
  - Dry the core in an oven at a specified temperature (e.g., 100°C) until a constant weight is achieved.
  - Measure the dry weight of the core.
  - Measure the porosity and permeability of the core using standard techniques.
- Saturation:
  - Place the dry core in the core holder.
  - Evacuate the core holder to remove air.
  - Saturate the core with formation brine by injecting brine at a low flow rate until the core is fully saturated. The pore volume (PV) is the volume of brine that saturates the core.
  - Age the core in brine for a specified period to establish ionic equilibrium.
- Oil Flooding (Drainage):
  - Inject **hexadecane** into the brine-saturated core at a constant flow rate to displace the brine until no more brine is produced. This establishes the initial water saturation ( $S_{wi}$ ) and initial oil saturation ( $S_{oi}$ ).
  - The volume of oil in place (OIP) is calculated as  $PV * S_{oi}$ .
  - Age the core with **hexadecane** for a period to simulate reservoir conditions and allow for wettability alteration if studying oil-wet systems.[\[1\]](#)

- Water Flooding (Secondary Recovery):
  - Inject formation brine at a constant rate to displace the **hexadecane** until oil production ceases or reaches an economic limit. This simulates secondary recovery.
  - Collect and measure the volume of produced oil and water at regular intervals.
  - Calculate the oil recovery factor for the water flooding stage.
- Chemical Flooding (Tertiary Recovery):
  - Inject the EOR agent solution (e.g., surfactant-polymer slug) into the core at a constant rate.
  - Follow the EOR slug with a polymer drive and/or extended water flooding.
  - Collect and measure the produced oil and water.
  - Calculate the incremental oil recovery due to the EOR agent.
- Data Analysis:
  - Plot oil recovery factor and water cut versus the pore volumes of fluid injected.
  - Analyze the pressure drop across the core to understand mobility control.

## Interfacial Tension (IFT) Measurement

Objective: To measure the IFT between **hexadecane** and an aqueous phase (e.g., brine, surfactant solution) to assess the potential of the aqueous phase to mobilize residual oil. The pendant drop method is a common technique.

Materials:

- Pendant drop tensiometer with a high-resolution camera and analysis software
- Syringe with a needle of known diameter
- Optical glass cuvette

- **Hexadecane**

- Aqueous solution to be tested

Protocol:

- Instrument Setup:
  - Clean the syringe, needle, and cuvette thoroughly to avoid contamination.
  - Assemble the syringe and needle on the tensiometer.
  - Fill the cuvette with the denser phase (typically the aqueous solution).
  - Fill the syringe with the less dense phase (**hexadecane**).
- Measurement:
  - Immerse the needle tip into the aqueous phase in the cuvette.
  - Carefully dispense a drop of **hexadecane** from the needle tip. The drop will be buoyant.
  - Allow the drop to reach equilibrium.
  - Capture a high-resolution image of the drop profile.
- Data Analysis:
  - The software analyzes the shape of the pendant drop, which is governed by the balance between gravitational forces and surface tension.
  - The software fits the drop profile to the Young-Laplace equation to calculate the IFT.[\[2\]](#)
  - Repeat the measurement multiple times to ensure reproducibility.

## Wettability Analysis (Contact Angle Measurement)

Objective: To determine the wettability of a rock surface (e.g., calcite for carbonate reservoirs) in the presence of **hexadecane** and an aqueous phase. The sessile drop method is commonly

used.

#### Materials:

- Goniometer with a high-resolution camera and software
- Flat, polished rock substrate (e.g., calcite crystal)
- Environmental chamber to control the surrounding fluid
- Syringe with a fine needle
- **Hexadecane**
- Aqueous phase (e.g., formation brine, surfactant solution)

#### Protocol:

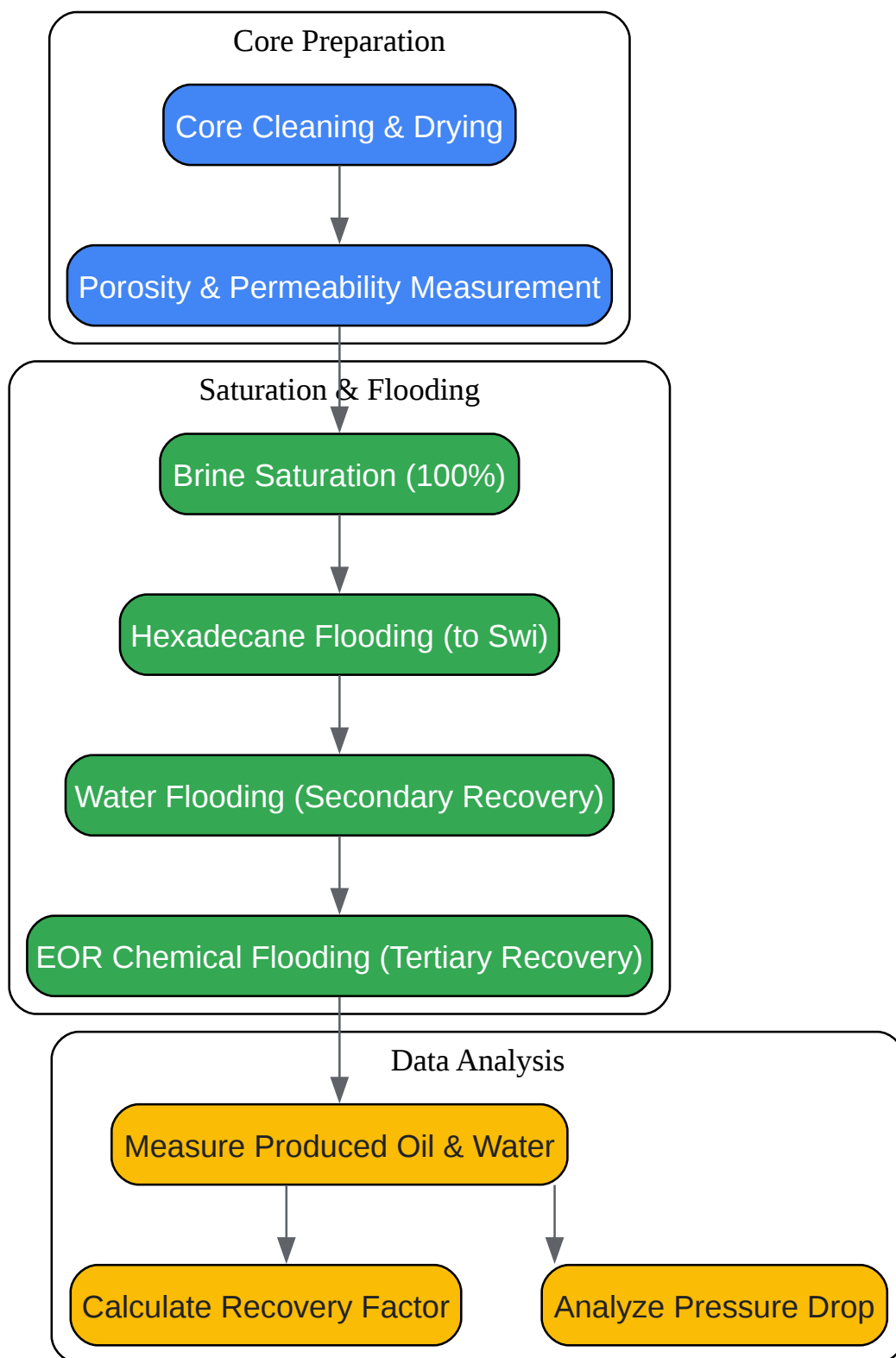
- Substrate Preparation:
  - Clean the rock substrate thoroughly.
  - If simulating an oil-wet reservoir, age the substrate in **hexadecane** (or crude oil) for a specified period at reservoir temperature.[\[1\]](#)
- Measurement:
  - Place the rock substrate in the environmental chamber of the goniometer.
  - Fill the chamber with the surrounding fluid (e.g., **hexadecane**).
  - Use the syringe to place a small droplet of the aqueous phase onto the rock surface.
  - Allow the droplet to equilibrate.
  - Capture a high-resolution image of the droplet at the three-phase (solid-liquid-liquid) contact line.
- Data Analysis:



- The software measures the angle between the rock surface and the tangent to the droplet at the contact point. This is the contact angle.
- A contact angle less than  $90^\circ$  indicates a water-wet surface, an angle around  $90^\circ$  indicates an intermediate-wet surface, and an angle greater than  $90^\circ$  indicates an oil-wet surface.
- Measure the contact angle at multiple locations on the surface to account for heterogeneity.

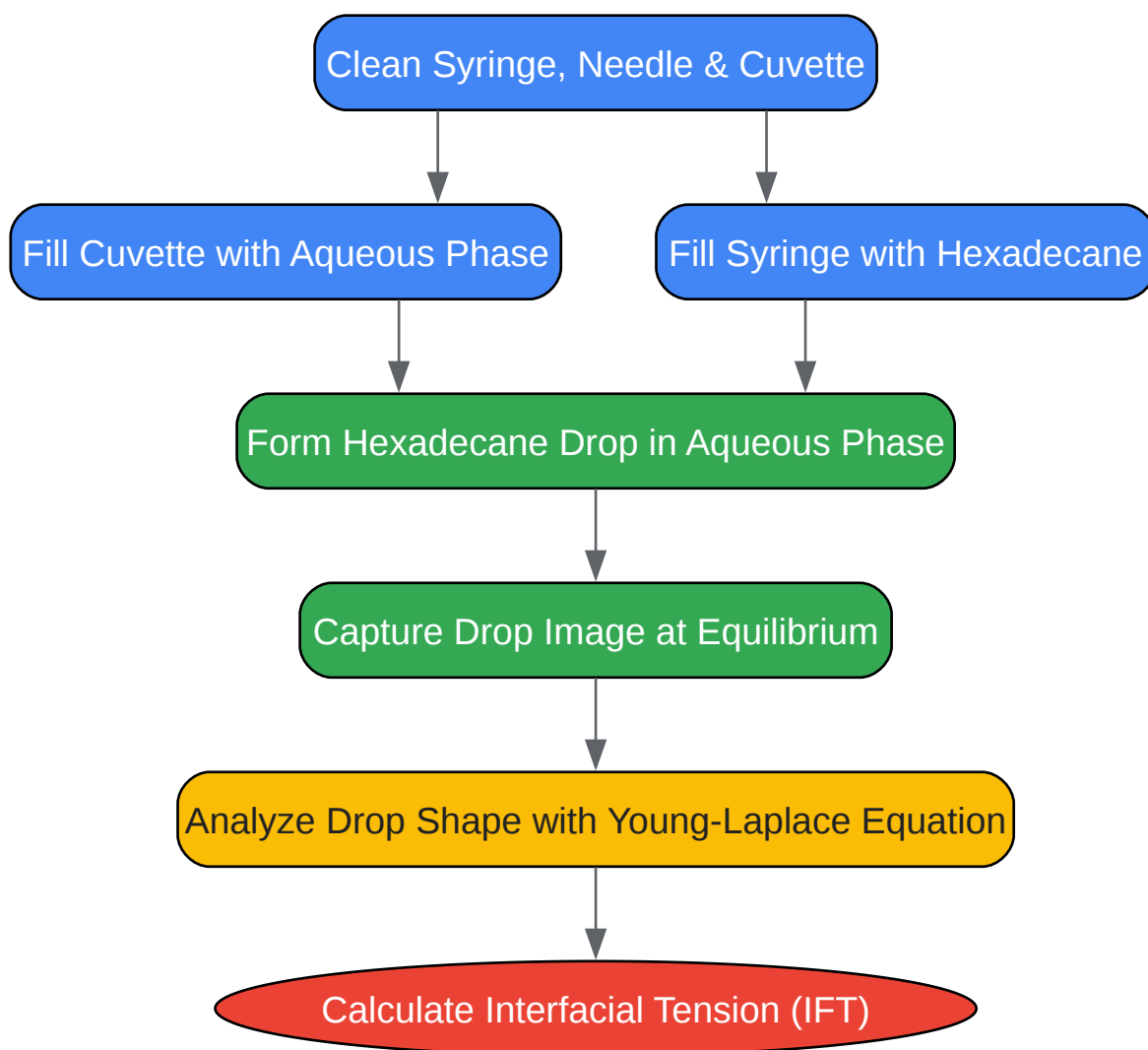
## Visualizations

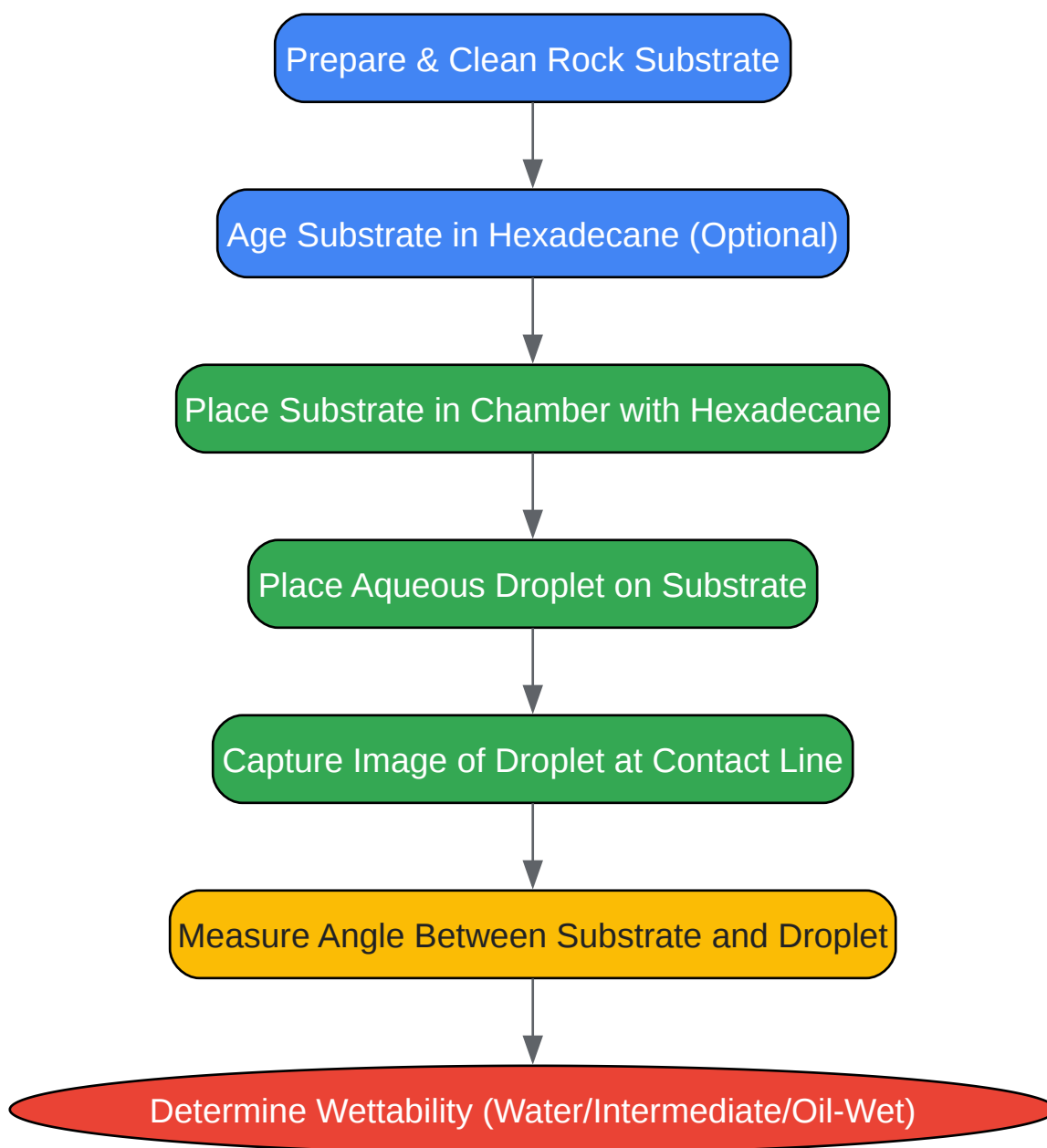
The following diagrams illustrate the experimental workflows and logical relationships in EOR research using **hexadecane**.



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Core Flooding Experimental Workflow.





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